

Robinin Chemical and Handling Data

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Compound Focus: Robinin

CAS No.: 301-19-9

Cat. No.: S541733

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For basic reference in your experiments, here are the core properties and handling guidelines for **robinin**.

Property	Specification
CAS Number	301-19-9 [1] [2]
Chemical Formula	C ₃₃ H ₄₀ O ₁₉ [2]
Molecular Weight	740.7 g/mol [2]
Appearance	Yellow powder [2]
Purity (HPLC)	≥90.0% [1]
Storage Temperature	-20°C [1] [2]
Solubility	Soluble in hot water [2]
SMILES	CC1C(C(C(O1)OCC2C(C(C(O2)OC3=C(OC4=CC(=CC(=C4C3=O)O)OC5C(C(C(O5)C)O)O)O)C6=CC=C(C=C6)O)O)O)O)O [2]

Experimental Protocols & Applications

The following table summarizes key in vivo and in vitro models used in recent studies to investigate **robinin**'s cardioprotective effects.

Study Focus	Model System	Robinin Treatment	Key Outcomes
Cardiac Oxidative Stress & Apoptosis [3] • H9c2 cardiomyocytes • Male Sprague-Dawley rats • <i>In vitro</i> : 50 µg/mL [3] • <i>In vivo</i> : 50 mg/kg body weight [3] ↓ ROS generation, ↓ apoptosis, modulated ER stress proteins (AKT/GSK3β pathway) [3] Myocardial Ischemia/Reperfusion Injury [4] • Male Sprague-Dawley rats with induced hypercholesterolemia • <i>In vivo</i> : 50 mg/kg body weight for 2 weeks [4] Reduced MI/RI injury via Akt/GSK3β/Fyn-mediated Nrf2 activation [4] Anti-inflammatory Effects [2] • ox-LDL induced human Peripheral Blood Mononuclear Cells (hPBMCs) • <i>In vitro</i> : 6 µg/mL [2] Inhibited TLR4-NF-κB signaling pathway, ↓ pro-inflammatory cytokines [2]			

Detailed Protocol: Investigating Robinin's Effect on ISO-Induced Myocardial Damage in Rats

This methodology is adapted from a 2025 study published in *Scientific Reports* [3].

1. Animal Model and Grouping

- **Animals:** Use male Sprague-Dawley rats (e.g., 6 weeks old, 150-180g).
- **Ethics:** Obtain approval from the Institutional Animal Ethical Committee (IAEC).
- **Groups** (n=6/group is typical):
 - **Group I:** Normal control (vehicle only).
 - **Group II:** ISO control (e.g., 100 µM for cells, specific mg/kg for rats via subcutaneous injection).
 - **Group III:** **Robinin** + ISO (e.g., pre-treatment with 50 mg/kg **Robinin** for a set period, followed by ISO).
 - **Group IV:** Metoprolol succinate (positive control) + ISO.

2. Induction of Injury and Dosing

- **ISO-Induced Injury:** Administer isoproterenol (ISO) subcutaneously at 85 mg/kg body weight for two consecutive days to induce myocardial infarction.
- **Robinin Administration:** Administer **Robinin** (e.g., 50 mg/kg body weight) orally via gavage for a predetermined period (e.g., 28 days). The ISO injections are typically given on the final days of the **Robinin** treatment.

3. Sample Collection and Analysis

- At the end of the experiment, collect blood and heart tissue samples.
- **Assessment Methods:**
 - **Histology:** Analyze heart tissue sections stained with Hematoxylin and Eosin (H&E) for morphological changes.
 - **Oxidant/Antioxidant Status:** Measure levels of reactive oxygen species (ROS), lipid peroxidation (MDA), and antioxidant enzymes (SOD, catalase, GSH) in heart tissue.
 - **Cardiac Markers:** Analyze serum levels of lactate dehydrogenase (LDH) and creatine phosphokinase (CPK).
 - **Molecular Analysis:** Use Western blotting to analyze protein expression related to apoptosis (Bax, Bcl-2) and key pathways (AKT, GSK3β).

Precision and Accuracy in Robinin Analysis

For quantitative analysis, particularly in cell uptake studies, understanding the precision and accuracy of the method is crucial. The following data is based on a validated LC-MS/MS protocol for simultaneously quantifying **robinin** and its aglycone, kaempferol, in human breast cancer MCF-7 cell lysates [2].

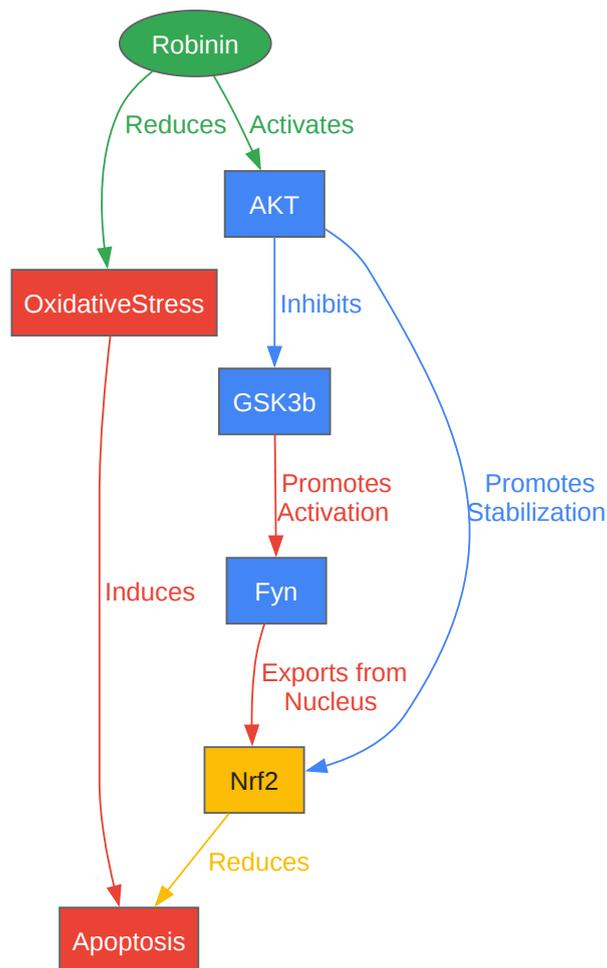
Parameter	Value for Robinin
Limit of Detection (LOD)	0.1 ng/mL [2]
Linear Range	1 to 250 ng/mL [2]
Linearity (r)	>0.999 [2]
Intra-day Precision (CV)	<10% [2]
Inter-day Precision (CV)	<10% [2]
Intra-day Accuracy	Within 11% [2]
Inter-day Accuracy	Within 11% [2]

Key Concepts [5]:

- **Accuracy:** How close your measured value (e.g., **robinin** concentration in an unknown sample) is to the true value. It is assessed by measuring the percent deviation from the known value.
- **Precision:** How close repeated measurements are to each other. It is reported as the coefficient of variation (CV %). A CV < 10% is generally considered acceptable for bioanalytical methods.

Robinin Cardioprotective Mechanism

The diagram below illustrates the key signaling pathway through which **robinin** exerts its cardioprotective effects, as identified in recent research.



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Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a robinin stock solution? Robinin is soluble in hot water [2]. For a stock solution, warm the solvent to 37°C and use brief sonication to dissolve the compound completely. Aliquots can be stored below -20°C for several months, but preparing fresh solutions is recommended for critical experiments [2].

Q2: How does the purity of robinin (≥90%) impact my experimental results? The ~10% of impurities could include related flavonoids, sugars, or moisture. It is crucial to:

- Use the same supplier and batch for a single study to maintain consistency.
- Account for the actual weighed mass when calculating molar concentrations.
- Consider running analytical HPLC to characterize the impurity profile for highly sensitive mechanistic studies.

Q3: My cell viability assay shows unexpected results with robinin treatment. What should I check?

- **Dose Verification:** Ensure your working concentration is correct by serial dilution from a freshly prepared or properly thawed stock solution.
- **Solvent Control:** Always include a vehicle control group (e.g., the same concentration of DMSO or water) to rule out solvent toxicity.

- **Cell Health:** Confirm that your cardiomyocytes (e.g., H9c2) are properly differentiated and have healthy morphology before starting the experiment [3].
- **Assay Interference:** Check the literature to see if **robinin** auto-fluoresces or interacts with the assay reagents (like MTT).

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References

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5. What's the Difference Between Accuracy and Precision ? [2025]... [asana.com]

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